

Technical Guide: Physicochemical Properties of 3-(Ethoxymethylene)pentane-2,4-dione

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Compound of Interest

Compound Name: 3-(Ethoxymethylene)pentane-2,4-dione

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Introduction

3-(Ethoxymethylene)pentane-2,4-dione, also known by its IUPAC name 3-(ethoxymethylidene)pentane-2,4-dione, is a dicarbonyl compound with significant applications in organic synthesis.^{[1][2]} Its utility stems from the presence of multiple reactive sites, making it a versatile precursor for the synthesis of a variety of heterocyclic compounds and a ligand in coordination chemistry. This technical guide provides a comprehensive overview of the known physical properties of **3-(Ethoxymethylene)pentane-2,4-dione**, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow.

Core Physical and Chemical Properties

The physical characteristics of **3-(Ethoxymethylene)pentane-2,4-dione** have been determined through various analytical methods. A summary of these properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O ₃	[1] [2] [3]
Molecular Weight	156.18 g/mol	[1] [2]
Appearance	Clear yellow liquid	[2] [3]
Boiling Point	140-142 °C at 16 mmHg 303.3 °C at 760 mmHg	[2] [3]
Density	1.01 g/cm ³	[2] [3]
Refractive Index	1.483 - 1.485	[2]
CAS Number	33884-41-2	[1] [2]

Experimental Protocols

Synthesis of 3-(Ethoxymethylene)pentane-2,4-dione

The primary method for the synthesis of **3-(Ethoxymethylene)pentane-2,4-dione** involves the reaction of pentane-2,4-dione with an orthoformate.[\[1\]](#) The following protocol is a generalized procedure based on available literature.

Materials:

- Pentane-2,4-dione
- Triethyl orthoformate or Ethyl orthoformate[\[1\]](#)
- Acid catalyst (e.g., p-toluenesulfonic acid) (optional)
- Argon or Nitrogen gas (for inert atmosphere)
- Ethanol (for washing)
- Standard laboratory glassware for heating and filtration

Procedure:

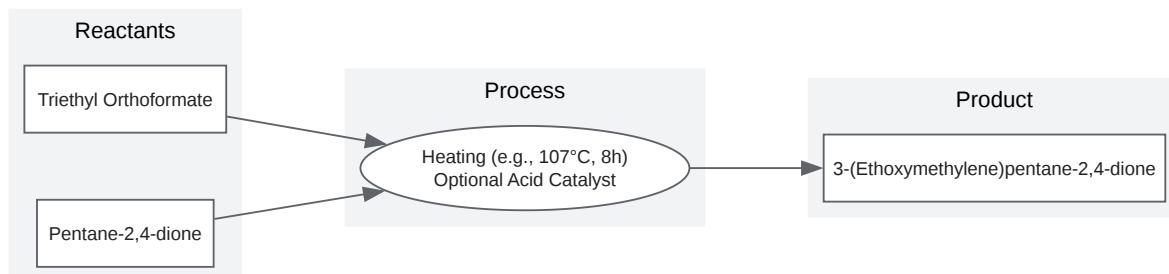
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine pentane-2,4-dione and triethyl orthoformate. For a more controlled reaction, the setup should allow for an inert atmosphere, which can be achieved by purging with argon gas.[1]
- Heating: The reaction mixture is heated to a temperature of approximately 107°C.[1] The reaction is typically carried out for several hours (e.g., 8 hours) to ensure completion.[1] In some variations of the synthesis, an acid catalyst is added to facilitate the reaction.[1]
- Cooling and Precipitation: After the heating period, the reaction mixture is allowed to cool to room temperature. The product may precipitate out of the solution upon cooling.
- Isolation: The precipitated product is isolated by filtration.
- Washing: The isolated solid is washed with a suitable solvent, such as ethanol, to remove any unreacted starting materials or byproducts.[1]
- Drying: The final product is dried under vacuum to remove any residual solvent.

Characterization:

The identity and purity of the synthesized **3-(Ethoxymethylene)pentane-2,4-dione** can be confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography (GC).

Logical Relationships and Workflows

The synthesis of **3-(Ethoxymethylene)pentane-2,4-dione** can be represented as a straightforward workflow, illustrating the progression from reactants to the final product.



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References

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